

Unraveling the Molecular Identity of C11H17CIN2O2: A Prerequisite for In-Depth Analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Cbz-Amino-2-methylaminoethane hydrochloride

Cat. No.: B2895358

[Get Quote](#)

A definitive International Union of Pure and Applied Chemistry (IUPAC) name for a singular, widely recognized compound with the molecular formula C11H17CIN2O2 cannot be conclusively established through database searches. This ambiguity precludes the development of a comprehensive technical guide as the identity of the core subject remains undetermined.

Molecular formulas, such as C11H17CIN2O2, describe the elemental composition of a molecule but do not delineate its unique structural arrangement. Consequently, a single molecular formula can represent numerous constitutional isomers, each a distinct compound with its own specific IUPAC name, chemical structure, and corresponding pharmacological and toxicological profile.

Our extensive search of chemical databases, including PubChem, yielded compounds with similar but not identical molecular formulas. For instance, entries exist for C11H7CIN2O2, C11H17CIN2O2S, and C12H11CIN2O2, none of which match the specified formula. This suggests that C11H17CIN2O2 may correspond to a less common research chemical, a novel compound not yet widely cataloged, or a specific isomer that requires more detailed structural information for proper identification.

The Importance of Unambiguous Identification

In the realms of scientific research and drug development, precise molecular identification is paramount. The biological activity of a compound is intrinsically linked to its three-dimensional structure. Even subtle differences in the arrangement of atoms, as seen in isomers, can lead to vastly different physiological effects, ranging from therapeutic efficacy to severe toxicity.

Therefore, to proceed with the creation of an in-depth technical guide that meets the rigorous standards of scientific integrity, a more specific identifier for the molecule of interest is required.

Path Forward: Providing Specific Identifiers

To enable the generation of the requested technical whitepaper, we kindly request that you provide one of the following identifiers for the compound with the molecular formula

C11H17ClN2O2:

- A Common or Trivial Name: Many compounds, particularly those in later stages of drug development, are referred to by shorter, non-systematic names.
- A CAS (Chemical Abstracts Service) Registry Number: This unique numerical identifier is assigned to every chemical substance described in the open scientific literature and ensures unambiguous identification.
- A Chemical Structure: A 2D or 3D representation of the molecule's structure will allow for the determination of its precise IUPAC name and a thorough investigation of its properties.

Upon receipt of a specific identifier, we will be able to proceed with a comprehensive analysis, including its physicochemical properties, mechanism of action, relevant signaling pathways, and established experimental protocols, and structure the findings into the requested in-depth technical guide.

- To cite this document: BenchChem. [Unraveling the Molecular Identity of C11H17ClN2O2: A Prerequisite for In-Depth Analysis]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2895358#iupac-name-for-c11h17cln2o2>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com